

Personal protective equipment for handling 1-Allyltheobromine

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Compound of Interest

Compound Name: 1-Allyltheobromine

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Safe Handling and Disposal of 1-Allyltheobromine

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **1-Allyltheobromine** (CAS: 2530-99-6). The following procedures are designed to minimize risk and ensure safe laboratory operations and proper disposal.

Chemical and Physical Properties

1-Allyltheobromine is a synthetic derivative of theobromine, a naturally occurring purine alkaloid.^[1] It is a solid, microcrystalline powder at room temperature.^{[2][3]} Understanding its physical and toxicological properties is critical for safe handling.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₄ O ₂	[1][4][5]
Molecular Weight	220.23 g/mol	[1][5][6]
Appearance	White, odorless, microcrystalline powder	[2][3][7]
Melting Point	147 °C	[4]
Boiling Point	431.8 °C at 760mmHg	[4]
Flash Point	214.9 °C	[4]
Acute Toxicity (Mouse)	LD50 Oral: 191 mg/kg LD50 Intraperitoneal: 102 mg/kg	[4]
Flammability	Flammable; burning produces toxic nitrogen oxide fumes.	[4]

Note: Comprehensive safety and hazard information for **1-Allyltheobromine** is limited.[6]

These guidelines are based on available data and best practices for handling moderately toxic, powdered organic compounds.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling **1-Allyltheobromine**. The following equipment is mandatory.

Body Part	Protection	Specification
Hands	Double Gloves	Wear two pairs of powder-free nitrile gloves.[8][9] Change the outer glove immediately upon contamination or every 30-60 minutes during extended handling.[8]
Body	Chemical-Resistant Lab Coat or Gown	A full-length lab coat, worn fully buttoned, is required. For procedures with a higher risk of contamination, a disposable, solid-front, back-closure gown is recommended.[9][10]
Eyes / Face	Chemical Splash Goggles & Face Shield	Safety glasses with side shields are insufficient. Chemical splash goggles are mandatory.[10] A face shield should be worn over goggles during procedures with a splash hazard.[8][11]
Respiratory	N95 Respirator (or higher)	All handling of the solid compound must be performed in a certified chemical fume hood.[10] If engineering controls are not available or sufficient, a fit-tested N95 respirator is required to prevent inhalation of airborne powder.[12]

Feet

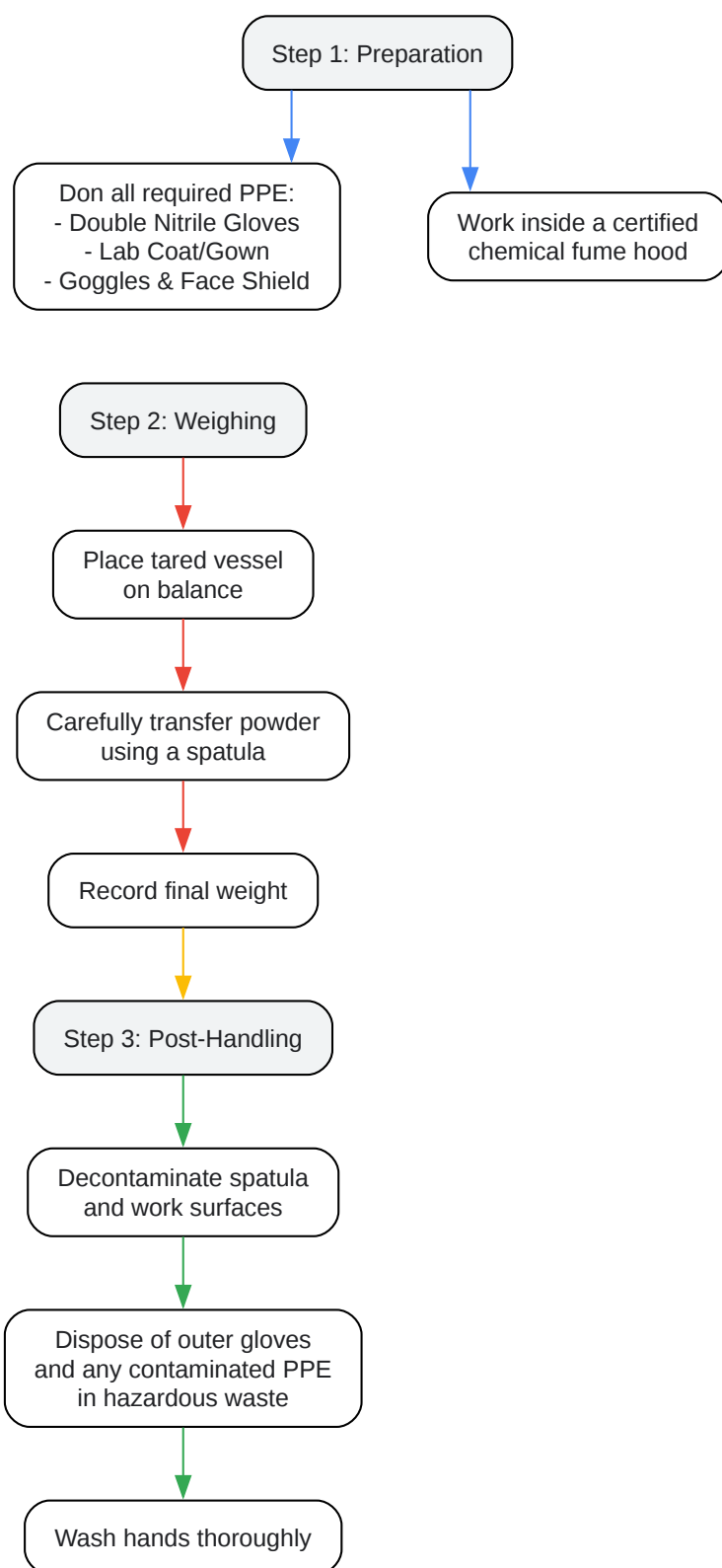
Closed-Toe Shoes

Wear non-perforated, closed-toe shoes to protect against spills.[10] Disposable shoe covers should be used when handling larger quantities or in case of a spill.[9]

Operational Plan: Handling and Storage

Adherence to proper handling procedures is essential to prevent contamination and exposure.

- **Chemical Fume Hood:** All manipulations of **1-Allyltheobromine** powder, including weighing, transferring, and preparing solutions, must be conducted within a certified chemical fume hood to control airborne dust.[10]
- **Preparation:** Before handling, designate a specific work area. Ensure all necessary PPE is donned correctly.
- **Weighing:** Use a microbalance inside the fume hood. Handle the powder with care to minimize dust generation. Use a spatula to transfer the solid.
- **Solubilization:** When dissolving the compound, add the solvent to the solid slowly to prevent splashing. Keep the container capped during mixing.
- **Avoid Contact:** Avoid all personal contact with the substance, including inhalation and skin/eye contact.[3]
- **Store 1-Allyltheobromine** in a tightly sealed, clearly labeled container.[10]
- Keep in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][7]



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Caption: Workflow for Safely Weighing **1-Allyltheobromine** Powder.

Emergency and Disposal Plan

Prompt and correct responses to spills or exposures are critical. All waste must be handled as hazardous.

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.[\[10\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Solid Spill: Avoid generating dust. Moisten the spilled powder with a suitable solvent (e.g., water) to prevent it from becoming airborne.[\[10\]](#) Carefully scoop the material into a sealed, labeled container for hazardous waste disposal. Decontaminate the area with an appropriate cleaning agent.
- Waste Classification: All **1-Allyltheobromine** waste, including contaminated PPE, spill cleanup materials, and residual powder, must be treated as hazardous chemical waste.
- Containment: Collect all waste in a clearly labeled, sealed, and leak-proof container. Do not mix with other waste streams unless directed by your institution's Environmental Health & Safety (EHS) department.
- Disposal: Dispose of waste through your institution's hazardous waste management program. Consult your local EHS for specific guidelines and to arrange for pickup.[\[13\]](#) Do not dispose of down the drain or in regular trash.

Experimental Protocol: Synthesis of 1-Allyltheobromine

The following is a representative protocol for the N1-alkylation of theobromine to synthesize **1-Allyltheobromine**. This reaction should only be performed by trained personnel in a controlled laboratory setting.

- Theobromine (CAS 83-67-0)
- Allyl bromide (CAS 106-95-6)
- Potassium carbonate (K_2CO_3), anhydrous
- Dimethylformamide (DMF), anhydrous
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

This protocol is adapted from general alkylation strategies for xanthine scaffolds.^[6]

- Setup: Assemble a dry round-bottom flask with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon).
- Reagents: To the flask, add theobromine (1 equivalent) and anhydrous potassium carbonate (approx. 1.5-2 equivalents).
- Solvent: Add anhydrous DMF to the flask to create a stirrable suspension.
- Alkylation: Add allyl bromide (approx. 1.1-1.2 equivalents) to the mixture dropwise at room temperature.
- Reaction: Heat the reaction mixture to approximately 60-80°C and stir vigorously. Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography). Reactions typically run for several hours (4-12 hours).^[6]
- Workup: After the reaction is complete, cool the mixture to room temperature. Filter off the inorganic salts and wash the solid with additional DMF or another suitable solvent.
- Isolation: Remove the solvent from the filtrate under reduced pressure. The resulting crude product can be purified by recrystallization from a suitable solvent system (e.g.,

ethanol/water) to yield pure **1-Allyltheobromine**.

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